

Spectroscopic Characterization of (S)-N-Demethyl Dapoxetine: A Technical Guide

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Compound of Interest

Compound Name: (S)-N-Demethyl Dapoxetine

CAS No.: 1202160-36-8

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **(S)-N-Demethyl Dapoxetine**, a primary metabolite of Dapoxetine.^[1] Intended for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data essential for the unequivocal identification and characterization of this compound. The methodologies and interpretations presented herein are grounded in established analytical principles to ensure scientific integrity and practical applicability.

Introduction

(S)-N-Demethyl Dapoxetine is a key metabolite formed through the N-demethylation of Dapoxetine, a selective serotonin reuptake inhibitor (SSRI) used for the treatment of premature ejaculation.^{[2][3]} As a significant impurity and metabolite, its unambiguous identification is crucial for quality control in the synthesis of Dapoxetine and for understanding its pharmacokinetic profile.^[4] This guide provides the foundational spectroscopic data necessary for these analytical endeavors.

The molecular structure of **(S)-N-Demethyl Dapoxetine** is presented below. The spectroscopic data that follows is a direct consequence of the arrangement of atoms and functional groups within this molecule.

Molecular Structure of **(S)-N-Demethyl Dapoxetine**

Caption: Chemical structure of **(S)-N-Demethyl Dapoxetine**.

Mass Spectrometry (MS)

Mass spectrometry is a cornerstone technique for determining the molecular weight and elemental composition of a compound. For **(S)-N-Demethyl Dapoxetine**, electrospray ionization (ESI) is a suitable soft ionization technique that typically yields the protonated molecule $[M+H]^+$.

Table 1: Mass Spectrometry Data for **(S)-N-Demethyl Dapoxetine**

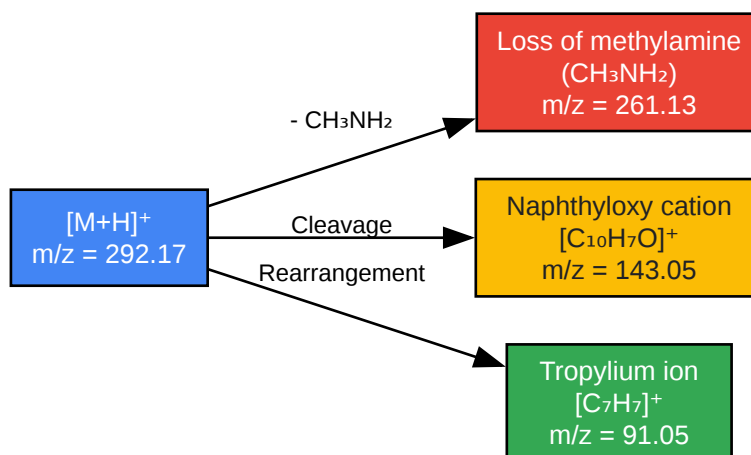
Parameter	Value	Source
Molecular Formula	C ₂₀ H ₂₁ NO	Inferred
Molecular Weight	291.39 g/mol	Calculated
Monoisotopic Mass	291.1623 Da	Calculated
Predicted $[M+H]^+$	292.1696 m/z	Calculated

Note: The hydrochloride salt, (S)-N-Methyl-3-(naphthalen-1-yloxy)-1-phenylpropan-1-amine hydrochloride, has a molecular formula of C₂₀H₂₂ClNO and a molecular weight of 327.85 g/mol.

Fragmentation Pattern

Tandem mass spectrometry (MS/MS) provides valuable structural information through the fragmentation of a selected precursor ion. While specific MS/MS data for **(S)-N-Demethyl Dapoxetine** is not readily published, a predicted fragmentation pattern can be derived from the known fragmentation of the parent compound, Dapoxetine.^[5]

Predicted Fragmentation Pathway



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Caption: Predicted ESI-MS/MS fragmentation of **(S)-N-Demethyl Dapoxetine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the detailed structure of organic molecules. The following tables outline the predicted ¹H and ¹³C NMR chemical shifts for **(S)-N-Demethyl Dapoxetine**. These predictions are based on the known spectra of Dapoxetine and related structures, as well as standard chemical shift increments.[6]

¹H NMR Spectroscopy

Table 2: Predicted ¹H NMR Chemical Shifts for **(S)-N-Demethyl Dapoxetine**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
N-CH ₃	~2.4	s	3H
N-H	Variable	br s	1H
CH ₂ -CH-N	~2.2-2.4	m	2H
CH-N	~3.8-4.0	t	1H
O-CH ₂	~4.2-4.4	t	2H
Phenyl-H	~7.2-7.4	m	5H
Naphthyl-H	~6.9-8.2	m	7H

Note: Spectra are typically recorded in solvents such as CDCl₃ or DMSO-d₆. The chemical shifts can vary depending on the solvent and concentration.

¹³C NMR Spectroscopy

Table 3: Predicted ¹³C NMR Chemical Shifts for (S)-N-Demethyl Dapoxetine

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
N-CH ₃	~35
CH ₂ -CH-N	~38
CH-N	~60
O-CH ₂	~68
Phenyl-C (quaternary)	~140
Phenyl-CH	~126-129
Naphthyl-C (quaternary)	~120-155
Naphthyl-CH	~105-128

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **(S)-N-Demethyl Dapoxetine** is expected to show characteristic absorption bands for its amine, aromatic, and ether functionalities.

Table 4: Predicted IR Absorption Frequencies for **(S)-N-Demethyl Dapoxetine**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
N-H Stretch (secondary amine)	3300-3500	Medium
C-H Stretch (aromatic)	3000-3100	Medium
C-H Stretch (aliphatic)	2850-3000	Medium
C=C Stretch (aromatic)	1450-1600	Medium to Strong
C-N Stretch (amine)	1020-1250	Medium
C-O Stretch (ether)	1000-1300	Strong

Experimental Protocols

The following are generalized experimental protocols for acquiring the spectroscopic data discussed.

Mass Spectrometry (LC-MS)

- Sample Preparation: Dissolve a small amount of **(S)-N-Demethyl Dapoxetine** in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 µg/mL.
- Chromatographic Separation (Optional but Recommended): Inject the sample onto a C18 HPLC column. Use a gradient elution with mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometric Analysis:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.

- Scan Range: m/z 100-500 for full scan analysis.
- MS/MS Analysis: Select the precursor ion (e.g., m/z 292.17) for collision-induced dissociation (CID) and acquire the product ion spectrum.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **(S)-N-Demethyl Dapoxetine** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$).
- 1H NMR Acquisition:
 - Spectrometer Frequency: 400 MHz or higher for better resolution.
 - Number of Scans: 16-32.
 - Reference: Tetramethylsilane (TMS) at 0 ppm.
- ^{13}C NMR Acquisition:
 - Spectrometer Frequency: 100 MHz or higher.
 - Number of Scans: 1024 or more due to the lower natural abundance of ^{13}C .
 - Reference: Solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

IR Spectroscopy (FT-IR)

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the attenuated total reflectance (ATR) crystal.
- Data Acquisition:
 - Scan Range: $4000-400\text{ cm}^{-1}$.
 - Number of Scans: 16-32.
 - Resolution: 4 cm^{-1} .

- Acquire a background spectrum of the clean ATR crystal before running the sample.

Conclusion

The spectroscopic data and methodologies presented in this technical guide provide a robust framework for the identification and characterization of **(S)-N-Demethyl Dapoxetine**. While some of the data presented is predictive due to the limited availability of published spectra for this specific metabolite, the interpretations are based on well-established principles of spectroscopic analysis and comparison with the parent compound, Dapoxetine. This guide serves as a valuable resource for researchers and scientists involved in the analysis of Dapoxetine and its related substances.

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